

An In-Depth Technical Guide to 4-Bromo-1,2-dinitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1,2-dinitrobenzene

Cat. No.: B1266097

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CAS Number: 610-38-8

This technical guide provides a comprehensive overview of **4-Bromo-1,2-dinitrobenzene**, a key aromatic intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, key reactions, and safety protocols.

Chemical and Physical Properties

4-Bromo-1,2-dinitrobenzene is a yellow crystalline solid.^[1] Its core structure consists of a benzene ring substituted with a bromine atom and two nitro groups at the 1 and 2 positions relative to the bromo substituent.^[1] This substitution pattern renders the aromatic ring electron-deficient and susceptible to nucleophilic attack.

Table 1: Physicochemical Properties of **4-Bromo-1,2-dinitrobenzene**

Property	Value	Reference
CAS Number	610-38-8	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₃ BrN ₂ O ₄	[1] [2]
Molecular Weight	247.00 g/mol	[1] [2]
Appearance	Yellow crystalline solid	[1]
Melting Point	59.5 °C	[1]
Boiling Point	353.6 ± 22.0 °C at 760 mmHg	[1]
Solubility	Sparingly soluble in water; moderately soluble in ethanol and methanol.	[1]

Synthesis of 4-Bromo-1,2-dinitrobenzene

The synthesis of **4-Bromo-1,2-dinitrobenzene** can be achieved through two primary routes: the nitration of bromobenzene or the bromination of 1,2-dinitrobenzene. The nitration of an activated aromatic ring is a common electrophilic aromatic substitution reaction.

Experimental Protocol: Nitration of 1-Bromo-2-nitrobenzene

This procedure details the synthesis of **4-Bromo-1,2-dinitrobenzene** starting from 1-Bromo-2-nitrobenzene.

Materials:

- 1-Bromo-2-nitrobenzene
- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ice

- Dichloromethane
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Beaker
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, carefully prepare a nitrating mixture by adding a specific volume of concentrated nitric acid to an equal volume of concentrated sulfuric acid. This process is highly exothermic and should be performed in an ice bath to maintain a low temperature.
- Slowly add 1-Bromo-2-nitrobenzene dropwise to the cold nitrating mixture while stirring continuously. The temperature of the reaction mixture should be carefully monitored and maintained to prevent side reactions.
- After the addition is complete, allow the reaction to proceed at a controlled temperature for a specified duration. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture onto crushed ice to quench the reaction and precipitate the crude product.
- Extract the product from the aqueous mixture using dichloromethane.
- Combine the organic extracts and wash them with water and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **4-Bromo-1,2-dinitrobenzene**.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Bromo-1,2-dinitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266097#4-bromo-1-2-dinitrobenzene-cas-number]

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